

Solubility Profile of Diphenyl(o-tolyl)phosphine in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: *Diphenyl(o-tolyl)phosphine*

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This technical guide provides a comprehensive overview of the solubility characteristics of **Diphenyl(o-tolyl)phosphine**, a common organophosphorus compound utilized in various chemical syntheses. Due to a lack of extensive published quantitative data, this document focuses on providing a robust experimental framework for researchers to determine the solubility of **Diphenyl(o-tolyl)phosphine** in relevant organic solvents.

Introduction

Diphenyl(o-tolyl)phosphine, a solid at room temperature with a melting point of 70-73 °C, is an important ligand in catalysis and a building block in organic synthesis. Its solubility is a critical parameter for reaction kinetics, purification processes, and formulation development. Generally, as a triarylphosphine, it is expected to be soluble in nonpolar organic solvents and exhibit increased solubility with a rise in temperature.^[1]

Quantitative Solubility Data

Precise, experimentally determined quantitative solubility data for **Diphenyl(o-tolyl)phosphine** in a range of common organic solvents is not readily available in the public domain. One computational source predicts a very low aqueous solubility with a LogS of -7.93, which corresponds to 0.00000327 mg/mL.^[2] However, the same source qualitatively describes the compound as "moderately soluble," a contradiction that underscores the necessity for experimental determination.^[2]

To facilitate systematic data collection, the following table is provided for researchers to record their experimental findings.

Table 1: Experimentally Determined Solubility of **Diphenyl(o-tolyl)phosphine**

Organic Solvent	Temperature (°C)	Solubility (g/100 mL)	Molar Solubility (mol/L)	Method of Determination	Notes
Toluene	Gravimetric				
Tetrahydrofuran (THF)	Gravimetric				
Dichloromethane	Gravimetric				
Acetone	Gravimetric				
Ethanol	Gravimetric				
Methanol	Gravimetric				
Hexane	Gravimetric				

Experimental Protocol for Solubility Determination

The following is a generalized gravimetric method for determining the solubility of **Diphenyl(o-tolyl)phosphine** in an organic solvent. This protocol is synthesized from established methodologies for determining the solubility of solid organic compounds.

Materials:

- **Diphenyl(o-tolyl)phosphine**
- Selected organic solvent(s)
- Analytical balance
- Vials or test tubes with secure caps

- Temperature-controlled shaker or water bath
- Filtration apparatus (e.g., syringe filters with appropriate membrane)
- Oven

Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of **Diphenyl(o-tolyl)phosphine** to a pre-weighed vial.
 - Record the initial mass of the solid.
 - Add a known volume or mass of the desired organic solvent to the vial.
 - Securely cap the vial to prevent solvent evaporation.
 - Place the vial in a temperature-controlled shaker or water bath set to the desired experimental temperature.
 - Agitate the mixture for a sufficient period to ensure equilibrium is reached (e.g., 24-48 hours). The presence of undissolved solid is necessary to confirm saturation.
- Sample Withdrawal and Filtration:
 - Allow the vial to stand undisturbed at the experimental temperature for a short period to allow the excess solid to settle.
 - Carefully withdraw a known volume of the supernatant (the clear, saturated solution) using a pre-warmed pipette to prevent premature crystallization.
 - Immediately filter the withdrawn sample through a syringe filter into a pre-weighed collection vial. This step is crucial to remove any undissolved solid particles.
- Solvent Evaporation and Mass Determination:
 - Record the mass of the collection vial with the filtered saturated solution.

- Carefully evaporate the solvent from the collection vial. This can be achieved by placing the vial in a fume hood at room temperature or in an oven at a temperature below the melting point of **Diphenyl(o-tolyl)phosphine** and the boiling point of the solvent.
- Once the solvent is completely evaporated, re-weigh the vial containing the dried solute.
- Calculation of Solubility:
 - The mass of the dissolved **Diphenyl(o-tolyl)phosphine** is the final mass of the vial minus the initial mass of the empty vial.
 - The mass of the solvent is the mass of the vial with the filtered solution minus the mass of the vial with the dried solute.
 - Calculate the solubility in g/100 mL or other desired units.

Experimental Workflow Diagram

The following diagram illustrates the key steps in the experimental determination of the solubility of **Diphenyl(o-tolyl)phosphine**.



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Caption: Experimental workflow for determining the solubility of **Diphenyl(o-tolyl)phosphine**.

This technical guide provides a foundational framework for researchers to systematically investigate and document the solubility of **Diphenyl(o-tolyl)phosphine** in various organic solvents. The provided experimental protocol and data table are intended to support the generation of reliable and comparable solubility data, which will be invaluable for the broader scientific community.

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